

In-Depth Technical Guide: N-Ethyl-n-butylamine (CAS 13360-63-9)

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Compound of Interest

Compound Name: *N-Ethyl-n-butylamine*

Cat. No.: *B155137*

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This technical guide provides a comprehensive overview of the safety data for **N-Ethyl-n-butylamine** (CAS Number 13360-63-9), intended for researchers, scientists, and drug development professionals. The information is compiled from various safety data sheets and toxicological databases.

Chemical and Physical Properties

N-Ethyl-n-butylamine is a secondary aliphatic amine with the molecular formula $C_6H_{15}N$.^{[1][2]} It is a colorless to pale yellow liquid with a characteristic amine-like or ammonia-like odor.^{[1][2][3][4]} This compound is partially soluble in water but miscible with organic solvents such as alcohol and ether.^{[1][5]}

Property	Value	Source
Molecular Weight	101.19 g/mol	[1][2][3][4]
Boiling Point	108 - 108.5 °C at 760 mmHg	[1][3][5]
Melting Point	Approximately -78 °C to -87.87 °C	[1][3][5]
Density	Approximately 0.74 g/mL at 25 °C	[1][5]
Flash Point	12 - 18.3 °C (closed cup)	[1][5][6]
Vapor Pressure	18 - 27.0 mmHg at 20-25 °C	[4][7]
Vapor Density	3.5 (heavier than air)	[1][7]
Refractive Index	Approximately 1.405 at 20 °C	[1][4][5]
Water Solubility	Partially soluble	[1][3][5]

Toxicological Data

The acute toxicity of **N-Ethyl-n-butylamine** has been evaluated through oral administration in animal models. It is classified as harmful if swallowed.[1][8]

Test	Species	Route	Value	Source
LD50	Rat	Oral	310 mg/kg	[9]
LD50	Mouse	Oral	418 mg/kg	[9]
LC50	Rat	Inhalation	500 ppm/4h	[4]

Hazard Identification and Classification

N-Ethyl-n-butylamine is a flammable and corrosive substance that can cause severe skin burns and eye damage.[1] It is also harmful if swallowed or inhaled.[1]

- GHS Hazard Classifications:

- Flammable Liquid: Category 2[6][8]
- Acute Toxicity, Oral: Category 4[6][8]
- Skin Corrosion/Irritation: Category 1B[6][8]
- Serious Eye Damage/Eye Irritation: Category 1[8]
- Hazard Statements:
 - H225: Highly flammable liquid and vapor.[6][10]
 - H302: Harmful if swallowed.[6][10]
 - H314: Causes severe skin burns and eye damage.[6][10]

Experimental Protocols

The toxicological data presented are typically determined using standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (LD50)

The oral LD50 values cited are likely determined following a protocol similar to OECD Test Guideline 425 (Up-and-Down Procedure).

- Principle: This method is a stepwise procedure where a single animal is dosed at a time. If the animal survives, the dose for the next animal is increased; if it dies, the dose is decreased. This continues until a series of outcomes are obtained that allow for the calculation of the LD50 with a reduced number of animals compared to classical methods.
- Methodology:
 - Animal Selection: Typically, rats or mice are used.
 - Housing and Fasting: Animals are housed in appropriate conditions and fasted (e.g., overnight for rats) before dosing to reduce variability in gastric absorption.

- Administration: The test substance is administered orally in a single dose via gavage.
- Observation: Animals are observed for mortality and clinical signs of toxicity for at least 14 days. Observations include changes in skin, fur, eyes, and behavior. Body weight is recorded weekly.
- Endpoint: The LD50 is calculated using the maximum likelihood method based on the survival/death outcomes at different dose levels.

Skin Corrosion/Irritation

The corrosive nature of **N-Ethyl-n-butylamine** would be assessed following a protocol similar to OECD Test Guideline 404 (Acute Dermal Irritation/Corrosion).

- Principle: The substance is applied to a small area of the skin of a single animal. The degree of irritation or corrosion is evaluated at specific intervals. A tiered testing strategy is often employed, starting with in vitro methods to minimize animal testing.
- Methodology:
 - Animal Selection: The albino rabbit is the preferred species.
 - Application: A small amount (0.5 mL of liquid or 0.5 g of solid) of the test substance is applied to a shaved patch of skin and covered with a gauze patch.
 - Exposure: The exposure duration is typically 4 hours.
 - Observation: The skin is examined for erythema (redness) and edema (swelling) at 1, 24, 48, and 72 hours after patch removal. The observations may continue for up to 14 days to assess the reversibility of the effects.
 - Endpoint: The substance is classified as corrosive if it causes irreversible tissue damage.

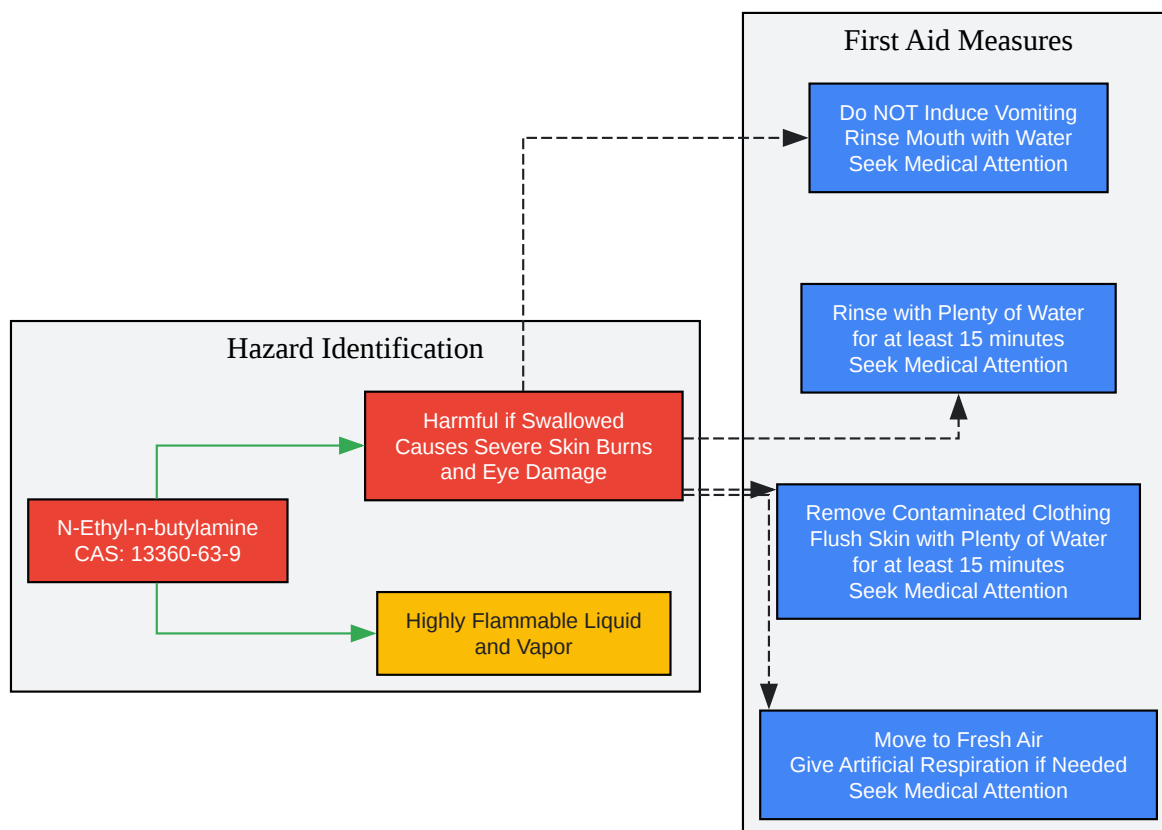
Eye Irritation/Corrosion

Given its classification as causing severe eye damage, the assessment would follow a protocol like OECD Test Guideline 405 (Acute Eye Irritation/Corrosion).

- Principle: A single dose of the substance is applied to the eye of one animal. The degree of eye irritation or corrosion is observed and scored over a specific period. Similar to skin testing, a weight-of-the-evidence approach, including in vitro data, is used to avoid unnecessary animal testing.
- Methodology:
 - Animal Selection: Albino rabbits are typically used.
 - Application: A small amount (0.1 mL of liquid or not more than 100 mg of a solid) of the test substance is instilled into the conjunctival sac of one eye. The other eye serves as a control.
 - Observation: The eyes are examined at 1, 24, 48, and 72 hours after application. The cornea, iris, and conjunctiva are evaluated for opacity, inflammation, and other effects. Observations may continue for up to 21 days.
 - Endpoint: The substance is classified based on the severity and reversibility of the observed eye lesions.

Visualized Workflows

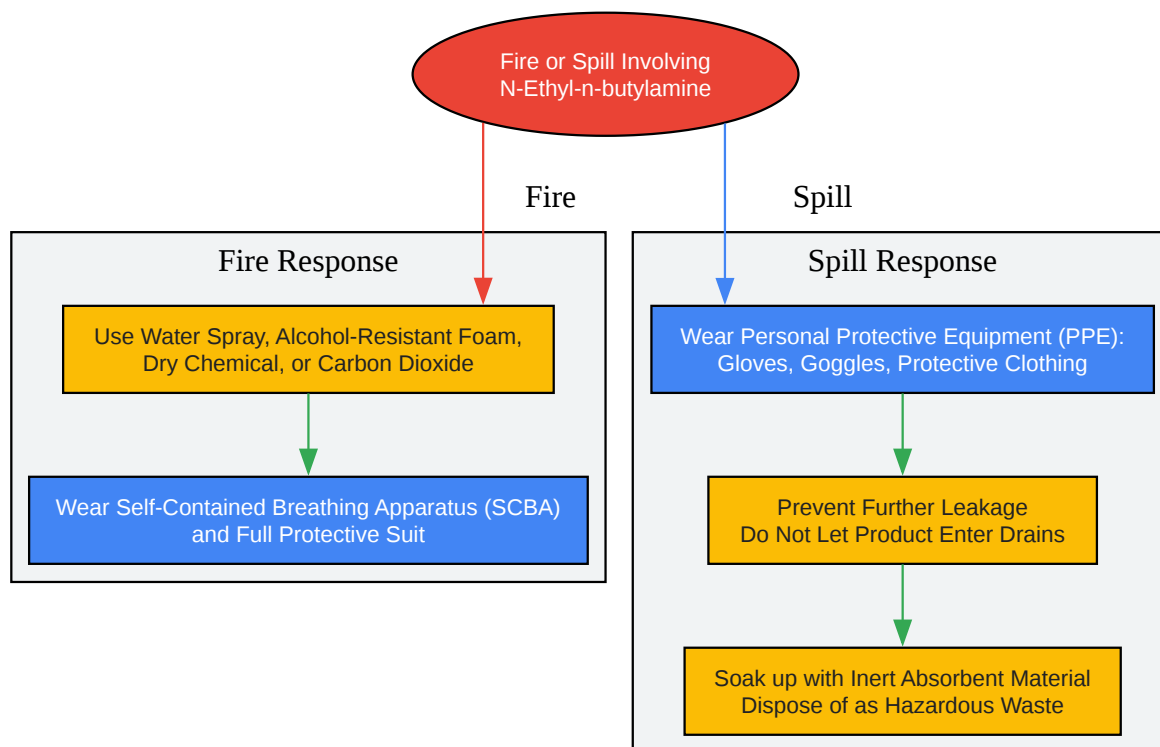
Hazard Identification and Response



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Caption: Hazard identification and corresponding first aid measures for **N-Ethyl-n-butylamine**.

Firefighting and Spill Response Workflow



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Caption: Workflow for firefighting and spill response procedures.

Handling and Storage

- Handling: Avoid inhalation of vapor or mist. Do not get in eyes, on skin, or on clothing. Keep away from heat, sparks, and flame.[9]
- Storage: Keep the container tightly closed in a dry and well-ventilated place. Containers that are opened must be carefully resealed and kept upright to prevent leakage.[1]

Stability and Reactivity

- Chemical Stability: Stable under recommended storage conditions.[1][9]
- Incompatible Materials: Strong oxidizing agents, acid anhydrides, acid chlorides, acids, and carbon dioxide.[1][9]

- Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products such as carbon oxides and nitrogen oxides can be formed.[1][9]

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